

Application Notes and Protocols for 1-Chloro-4H-octafluorobutane

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Compound of Interest

Compound Name: 1-Chloro-4H-octafluorobutane

Cat. No.: B1349372

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Abstract

This document provides a summary of the available information on **1-Chloro-4H-octafluorobutane** (CAS No. 423-31-4), a fluorinated organic compound. Due to a lack of detailed experimental protocols in the public domain, this document focuses on the compound's known properties and general safety guidelines. Unfortunately, specific applications in drug development or detailed experimental methodologies could not be sourced from available scientific literature.

Chemical and Physical Properties

1-Chloro-4H-octafluorobutane is a halogenated alkane. Its chemical structure and basic properties are summarized in the table below.

Property	Value	Reference
CAS Number	423-31-4	[1]
Molecular Formula	C ₄ HClF ₈	[1][2]
Molecular Weight	236.49 g/mol	[1][2]
Synonyms	1-Chloro-1,1,2,2,3,3,4,4-octafluorobutane, HCFC-328lcc	[2]

Potential Applications

While specific experimental protocols are not readily available, the structure of **1-Chloro-4H-octafluorobutane** suggests its potential as a reagent in organic synthesis, particularly in the introduction of fluorinated butyl groups. The incorporation of fluorine into organic molecules is a common strategy in drug discovery to enhance metabolic stability, binding affinity, and bioavailability. Chlorinated compounds also have wide applications in medicinal chemistry, with over 250 FDA-approved drugs containing chlorine.^{[3][4]}

The reactivity of the chlorine atom allows for nucleophilic substitution reactions, making it a potential building block for more complex molecules in pharmaceutical and agrochemical research.^[5]

Safety and Handling

Detailed safety and handling protocols should be obtained from the manufacturer's Safety Data Sheet (SDS). General precautions for handling halogenated compounds should be followed. Based on available information, this compound is classified with the following hazards:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Standard laboratory safety practices, including the use of personal protective equipment (gloves, safety glasses, lab coat) and working in a well-ventilated fume hood, are essential.

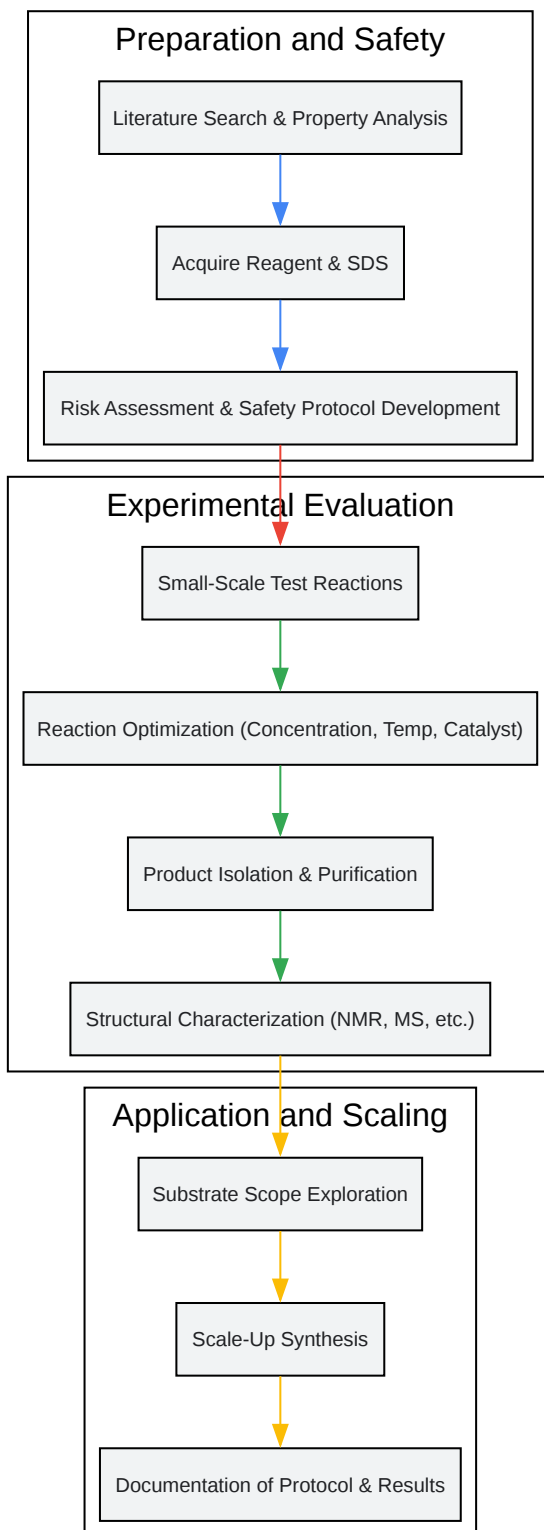
Experimental Protocols

A thorough search of scientific databases did not yield specific, reproducible experimental protocols for the use of **1-Chloro-4H-octafluorobutane**. Researchers interested in utilizing this compound would need to develop their own methodologies based on the general principles of organic synthesis and the known reactivity of similar chlorinated and fluorinated compounds.

Logical Workflow for New Reagent Evaluation

For researchers considering the use of a novel or under-documented reagent like **1-Chloro-4H-octafluorobutane**, a logical workflow for its evaluation is crucial. The following diagram illustrates a general approach.

General Workflow for Evaluating a Novel Reagent

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Caption: A generalized workflow for the evaluation and implementation of a novel chemical reagent in a research setting.

Conclusion

1-Chloro-4H-octafluorobutane is a chemical compound with potential applications in organic synthesis, particularly for the introduction of fluorinated moieties. However, there is a significant lack of published experimental data and protocols for its use. Researchers should exercise caution and perform thorough safety assessments before attempting to use this reagent. The development of novel applications and protocols will require independent investigation and optimization.

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- To cite this document: BenchChem. [Application Notes and Protocols for 1-Chloro-4H-octafluorobutane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349372#experimental-protocol-for-using-1-chloro-4h-octafluorobutane]

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